

Application Notes and Protocols for DQP-26

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Compound of Interest

Compound Name: DQP-26
Cat. No.: B12385009

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Introduction

DQP-26 is a potent and selective negative allosteric modulator (NAM) of the N-methyl-D-aspartate (NMDA) receptor, with high selectivity for subunits GluN2C and GluN2D.^{[1][2]} These subunits are less ubiquitously expressed in the central nervous system than GluN2A and GluN2B, and are implicated in various neurological and psychiatric disorders. The selective modulation of GluN2C/2D-containing NMDA receptors by **DQP-26** makes it a valuable research tool for investigating the physiological and pathological roles of these specific receptor subtypes.

These application notes provide detailed guidelines for the proper storage, handling, and experimental use of **DQP-26**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **DQP-26** is provided in the table below.

Property	Value	Reference
CAS Number	1449373-99-2	[1]
Molecular Formula	C ₂₈ H ₂₁ Cl ₂ N ₃ O ₄	[1]
Molecular Weight	534.39 g/mol	[1]
Biological Activity	Potent NMDAR negative allosteric modulator	[1][2]
IC ₅₀ for GluN2C	0.77 μM	[1][2]
IC ₅₀ for GluN2D	0.44 μM	[1][2]

Storage and Stability

Proper storage of **DQP-26** is critical to maintain its stability and activity. The following table summarizes the recommended storage conditions.

Form	Storage Temperature	Duration
Powder	-20°C	3 years
	4°C	2 years
In Solvent	-80°C	6 months
	-20°C	1 month

Data sourced from AbMole BioScience product information.[1]

General Storage Recommendations:

- Hygroscopic: Store in a dry, well-ventilated place. Keep the container tightly closed.[3]
- Light Sensitivity: While not explicitly stated, it is good practice to protect the compound from light.
- Conditions to Avoid: Avoid strong oxidizing reagents.[3]

Safety and Handling

Potential Health Effects:

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.[3]
- Ingestion: May be harmful if swallowed.[3]
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.[3]
- Eye Contact: May cause eye irritation.[3]

Personal Protective Equipment (PPE):

- Eye Protection: Wear splash goggles or other appropriate eye protection.[3]
- Hand Protection: Wear compatible chemical-resistant gloves.[3]
- Skin and Body Protection: Wear a laboratory coat or other protective clothing.[3]
- Respiratory Protection: If handling large quantities or if dust is generated, use a dust respirator or work in a well-ventilated fume hood.[3]

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[3]
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.
[3]
- Skin Contact: Wash off with soap and plenty of water.[3]
- Eye Contact: Flush eyes with water as a precaution.[3]

Experimental Protocols

Preparation of Stock Solutions

The solubility of **DQP-26** has not been widely reported. However, for a structurally similar compound, DQP-1105, solubility in DMSO has been established. It is recommended to perform a small-scale solubility test to determine the optimal solvent and concentration.

Recommended Solvent:

- Dimethyl sulfoxide (DMSO)

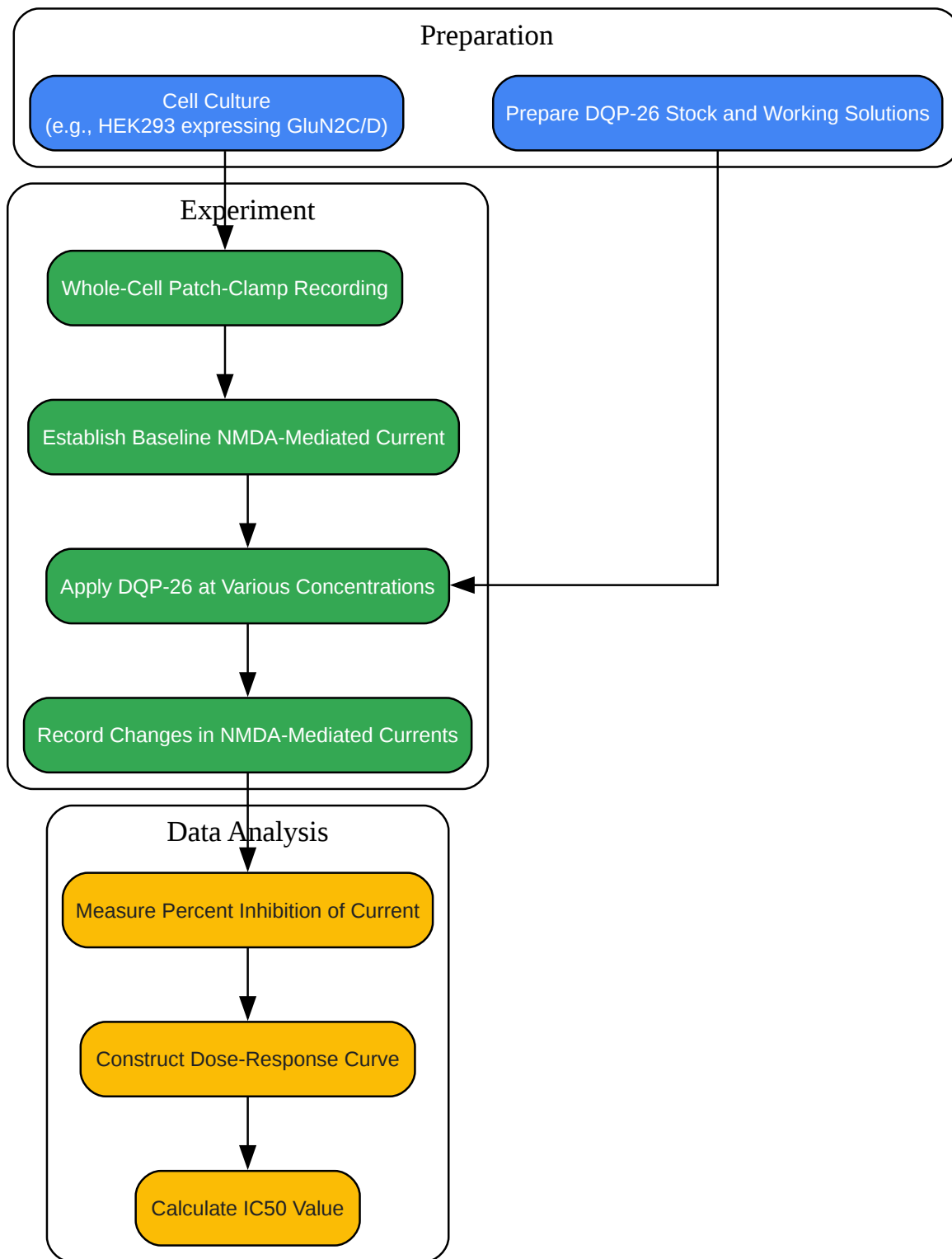
Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Equilibrate the **DQP-26** powder to room temperature before opening the vial.
- Weigh the desired amount of **DQP-26** using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.534 mg of **DQP-26**.
- Add the appropriate volume of DMSO to the vial. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Vortex the solution until the **DQP-26** is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) may aid in dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C as recommended in the storage table.

In Vitro Electrophysiology Assay

This protocol provides a general workflow for assessing the effect of **DQP-26** on NMDA receptor-mediated currents in cultured neurons or heterologous expression systems (e.g., HEK293 cells) expressing GluN2C or GluN2D subunits.

Experimental Workflow:



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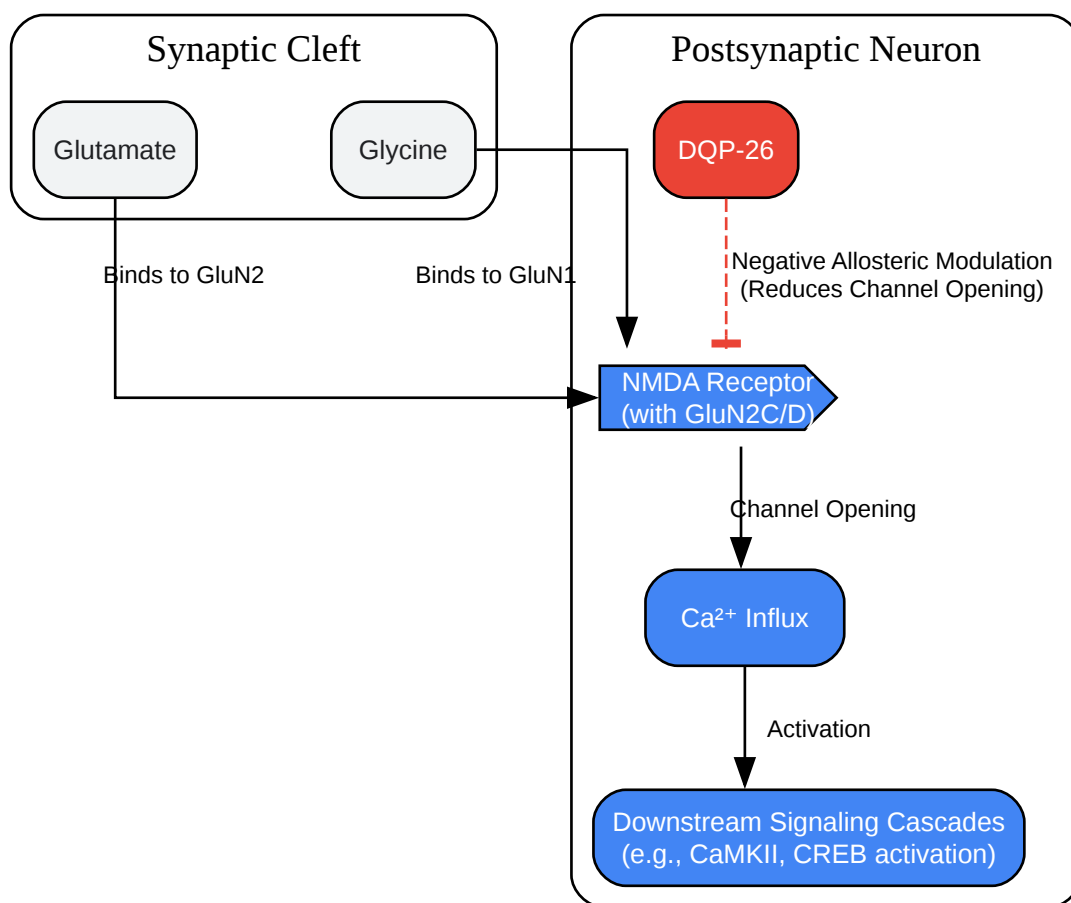
Caption: Workflow for in vitro electrophysiological assessment of **DQP-26**.

Methodology:

- Culture cells expressing the NMDA receptor subunits of interest.
- Prepare a series of dilutions of **DQP-26** from the stock solution in the appropriate extracellular recording solution.
- Perform whole-cell patch-clamp recordings from the cultured cells.
- Establish a stable baseline of NMDA receptor-mediated currents by applying the co-agonists glutamate and glycine.
- Apply different concentrations of **DQP-26** to the cells and record the resulting changes in the NMDA-mediated current.
- Wash out the **DQP-26** to observe any reversal of the effect.
- Analyze the data to determine the percent inhibition at each concentration and calculate the IC_{50} value.

Signaling Pathway

DQP-26 acts as a negative allosteric modulator of NMDA receptors containing the GluN2C or GluN2D subunit. The following diagram illustrates the canonical NMDA receptor signaling pathway and the point of intervention for **DQP-26**.



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Caption: Modulation of NMDA receptor signaling by **DQP-26**.

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References

- 1. Tonic Activation of GluN2C/GluN2D-Containing NMDA Receptors by Ambient Glutamate Facilitates Cortical Interneuron Maturation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [medchemexpress.com](https://www.medchemexpress.com/) [[medchemexpress.com](https://www.medchemexpress.com/)]

- [3. NMDA GluN2C/2D receptors contribute to synaptic regulation and plasticity in the anterior cingulate cortex of adult mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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